

Propio-D5-phenone vs. Propiophenone: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propio-D5-phenone*

Cat. No.: *B1490012*

[Get Quote](#)

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, offering a detailed comparison between **Propio-D5-phenone** and its non-deuterated counterpart, propiophenone. This document outlines their physicochemical properties, mass spectrometric behavior, and core applications, with a focus on the use of **Propio-D5-phenone** as an internal standard in quantitative analysis.

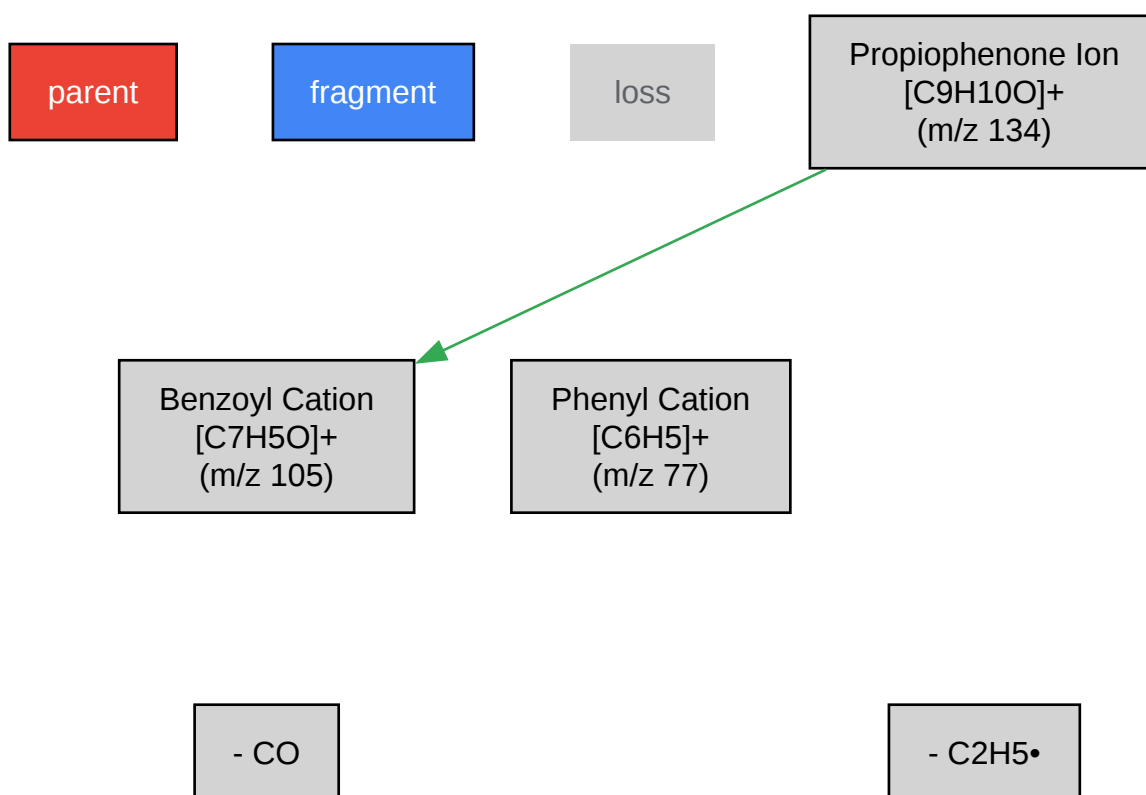
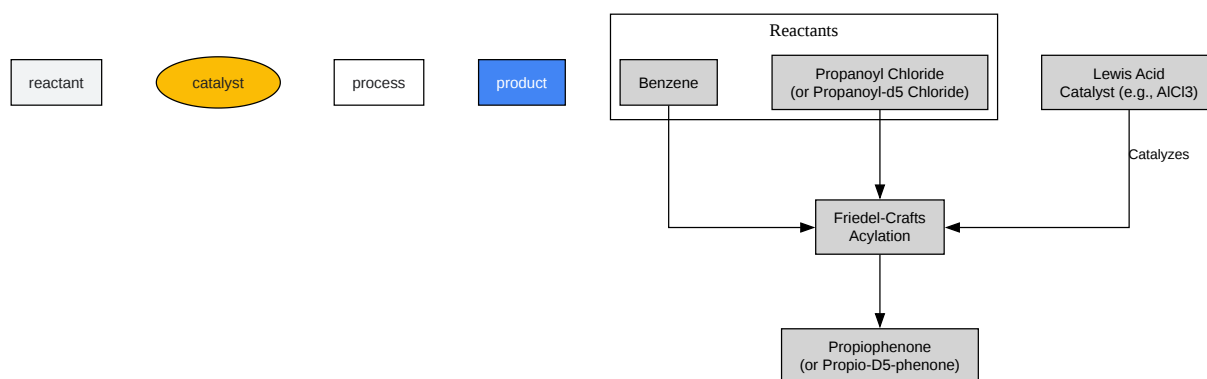
Physicochemical Properties: A Comparative Overview

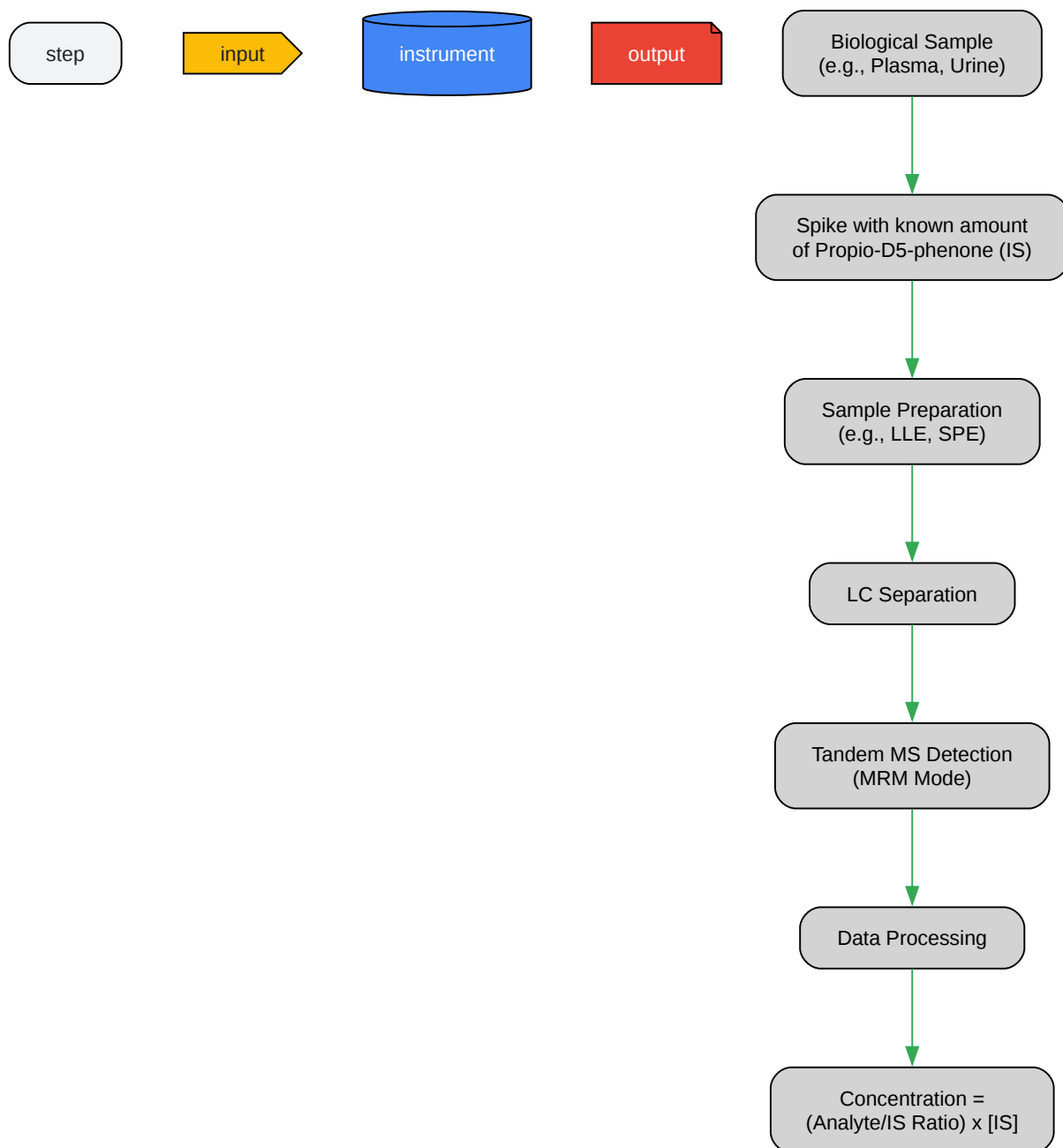
Propiophenone (ethyl phenyl ketone) is an aromatic ketone that serves as a valuable intermediate in the synthesis of various pharmaceuticals.[1] **Propio-D5-phenone** is its stable isotope-labeled (SIL) analog, where the five hydrogen atoms on the ethyl group have been replaced with deuterium. This substitution results in a molecule that is chemically almost identical to propiophenone but has a higher molecular weight, a critical feature for its application in mass spectrometry.

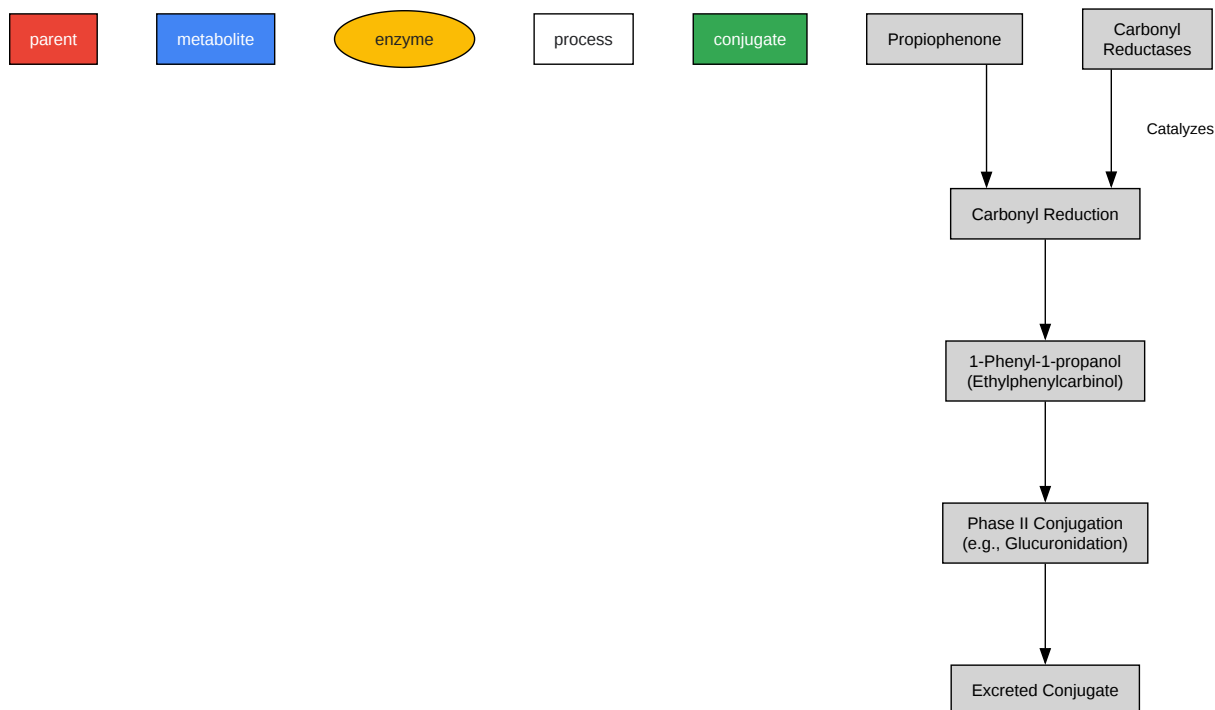
Property	Propiophenone	Propio-D5-phenone
Synonyms	Ethyl phenyl ketone, 1-Phenylpropan-1-one, Benzoyl ethane	Propiophenone-d5, 1-Propanone-2,2,3,3,3-d5, 1-phenyl-
CAS Number	93-55-0[1]	342610-99-5[2]
Molecular Formula	C ₉ H ₁₀ O[1]	C ₉ D ₅ H ₅ O[2]
Molar Mass	134.18 g/mol [1]	139.21 g/mol [3]
Appearance	Colorless liquid[1]	Not specified (assumed colorless liquid)
Boiling Point	218 °C[1]	Not specified (expected to be very similar to propiophenone)
Melting Point	18.6 °C[1]	Not specified (expected to be very similar to propiophenone)
Solubility	Insoluble in water; miscible with organic solvents.[1]	Not specified (expected to be very similar to propiophenone)

Synthesis of Propiophenone

Propiophenone can be synthesized through several methods. The most common industrial preparations include the Friedel-Crafts acylation of benzene with propanoyl chloride and the ketonization of benzoic acid and propionic acid at high temperatures over a catalyst.[1][4] The synthesis of **Propio-D5-phenone** would follow a similar pathway, utilizing a deuterated reactant such as propanoyl-d5 chloride.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propiophenone - Wikipedia [en.wikipedia.org]
- 2. Propio-d5-phenone | CAS 342610-99-5 | LGC Standards [lgcstandards.com]
- 3. guidechem.com [guidechem.com]
- 4. US4172097A - Production of propiophenone - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Propio-D5-phenone vs. Propiophenone: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1490012#comparison-of-propio-d5-phenone-with-non-deuterated-propiophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com